

Proper Disposal Procedures for MI-1061 TFA: A Comprehensive Guide

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Compound of Interest

Compound Name: MI-1061 TFA

Cat. No.: B8144769

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of **MI-1061 TFA**, a potent and selective menin-MLL inhibitor. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. The trifluoroacetate (TFA) salt of MI-1061 necessitates specific handling and disposal considerations due to the properties of trifluoroacetic acid.

Core Safety and Handling Precautions

Before beginning any disposal-related activities, it is imperative to handle **MI-1061 TFA** with the appropriate personal protective equipment (PPE). While **MI-1061 TFA** itself is not classified as a hazardous substance, the trifluoroacetic acid component is corrosive and requires careful handling.

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

All handling of **MI-1061 TFA** and its waste should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Quantitative Data for Trifluoroacetic Acid (TFA)

The hazardous characteristics of **MI-1061 TFA** waste are primarily dictated by the trifluoroacetic acid component. The following table summarizes key quantitative data for TFA to inform safe handling and disposal.

| Property | Value |
|-------------------|---|
| CAS Number | 76-05-1 |
| Molecular Formula | C ₂ HF ₃ O ₂ |
| Molecular Weight | 114.02 g/mol |
| Boiling Point | 72.4 °C (162.3 °F) |
| Melting Point | -15.4 °C (4.3 °F) |
| Density | 1.48 g/cm ³ |
| Acidity (pKa) | 0.23 |

Step-by-Step Disposal Protocol for MI-1061 TFA

The following protocol outlines the procedural, step-by-step guidance for the safe and compliant disposal of **MI-1061 TFA**.

1. Waste Identification and Segregation:

- All materials contaminated with **MI-1061 TFA**, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials), must be treated as hazardous waste.
- Segregate **MI-1061 TFA** waste from other waste streams, particularly from bases and oxidizing agents, to prevent violent reactions.

2. Waste Collection and Storage:

- Collect all **MI-1061 TFA** waste in a designated, leak-proof, and chemically compatible container. A high-density polyethylene (HDPE) container is recommended.

- The waste container must be clearly labeled as "Hazardous Waste: **MI-1061 TFA**" and should include the chemical formula ($C_{32}H_{27}Cl_2F_4N_3O_6$) and any other identifiers required by your institution's environmental health and safety (EHS) department.
- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

3. Spill and Contamination Management:

- In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial spill pillows).
- Do not use combustible materials, such as paper towels, to absorb spills.
- Collect the absorbent material and place it in the designated hazardous waste container.
- Decontaminate the spill area with a suitable solvent (e.g., ethanol) and collect the cleaning materials as hazardous waste.

4. Final Disposal:

- The disposal of **MI-1061 TFA** waste must be conducted through a licensed hazardous waste disposal company.
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste container.
- Do not dispose of **MI-1061 TFA** down the drain or in the regular trash.^[1]

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **MI-1061 TFA**.



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MI-1061 TFA Disposal Workflow

This guide is intended to provide a clear and actionable framework for the safe disposal of **MI-1061 TFA**. For further information, always refer to the Safety Data Sheet (SDS) and consult with your institution's Environmental Health and Safety department.

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References

- 1. ehs.washington.edu [ehs.washington.edu]
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